

N-t-Boc-valacyclovir-d4 CAS number

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Compound of Interest

Compound Name: *N-t-Boc-valacyclovir-d4*

Cat. No.: *B15554883*

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An In-depth Technical Guide to **N-t-Boc-valacyclovir-d4**

This technical guide provides comprehensive information on **N-t-Boc-valacyclovir-d4**, a deuterated and protected derivative of the antiviral drug valacyclovir. Designed for researchers, scientists, and drug development professionals, this document details the compound's properties, analytical methodologies, and relevant biochemical pathways. **N-t-Boc-valacyclovir-d4** serves as a critical internal standard for the quantitative analysis of valacyclovir in various biological matrices.

Compound Identification

N-t-Boc-valacyclovir-d4 is chemically known as N-tert-Butoxycarbonyl-L-valine-2-[(2-amino-1,6-dihydro-6-oxo-9H-purin-9-yl)methoxy]ethyl Ester-d4.^{[1][2]} The incorporation of four deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based assays.

Parameter	Value
CAS Number	1346617-11-5[1][3][4][5][6]
Molecular Formula	C ₁₈ H ₂₄ D ₄ N ₆ O ₆ [1][6]
Molecular Weight	428.48 g/mol [1]
Synonyms	N-t-Boc-valacyclovir-d4, N-T-Boc-Valacyclovir D4[1]
Product Format	Neat Solid

Quantitative Data Summary

The following tables summarize typical quantitative data for **N-t-Boc-valacyclovir-d4**, often found in a Certificate of Analysis.

Table 1: Identity and Purity[1]

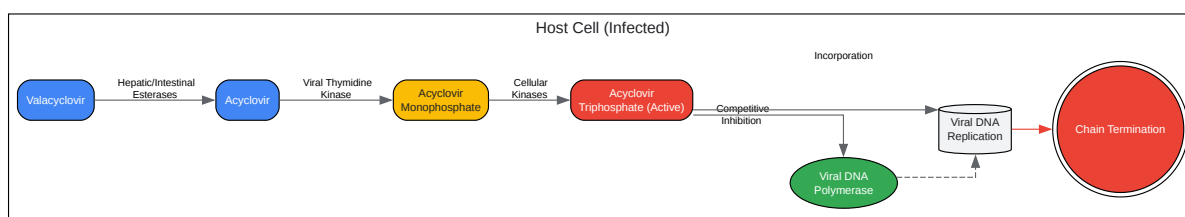
Test	Method	Specification
Purity (by HPLC)	High-Performance Liquid Chromatography	≥ 98%
Purity (by NMR)	Nuclear Magnetic Resonance	Conforms to Structure
Identity (by MS)	Mass Spectrometry	Conforms to Structure
Isotopic Purity	Mass Spectrometry	≥ 99% Deuterium Incorporation

Table 2: Physicochemical Properties[1][4]

Test	Method	Result
Appearance	Visual Inspection	White to Off-White Solid
Solubility	Visual Inspection	Soluble in DMSO, Methanol

Mechanism of Action: The Valacyclovir Pathway

N-t-Boc-valacyclovir-d4 is a protected precursor to valacyclovir. Valacyclovir itself is a prodrug of acyclovir, which exerts its antiviral effect by inhibiting viral DNA replication.[7][8][9] The process begins with the in-vivo conversion of valacyclovir to acyclovir and the amino acid L-valine by esterases during first-pass metabolism.[7][8] Acyclovir is then selectively phosphorylated by a viral thymidine kinase, an enzyme present only in virus-infected cells.[8] Cellular kinases subsequently convert the resulting monophosphate into the active triphosphate form, aciclovir-GTP.[7][8] Aciclovir-GTP competitively inhibits viral DNA polymerase and is incorporated into the growing viral DNA strand, leading to chain termination and halting viral replication.[7][8]



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Caption: Mechanism of action for valacyclovir.

Experimental Protocols

Detailed methodologies for the analysis of **N-t-Boc-valacyclovir-d4** are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity[1]

This method determines the chemical purity of the compound by separating it from potential impurities.

- Instrumentation: Standard HPLC system with a UV detector.

- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A gradient mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 254 nm.
- Sample Preparation: A stock solution is prepared in a suitable diluent.
- Analysis: The sample is injected, and purity is calculated based on the relative peak area of the main component.

Nuclear Magnetic Resonance (NMR) for Structural Confirmation[1]

NMR spectroscopy is used to verify the chemical structure of the compound.

- Instrumentation: High-field NMR spectrometer (e.g., 400 MHz).
- Solvent: Deuterated solvent such as DMSO-d₆ or Methanol-d₄.
- Analysis: ¹H and ¹³C NMR spectra are acquired. The chemical shifts, splitting patterns, and integrations are compared against the expected structure. For the non-deuterated analog, N-t-Boc-valacyclovir, characteristic ¹H NMR peaks in DMSO-d₆ include signals for the Boc group at ~1.35 ppm (singlet, 9H) and the guanine protons.[10][11]

Mass Spectrometry (MS) for Identity and Isotopic Purity[1]

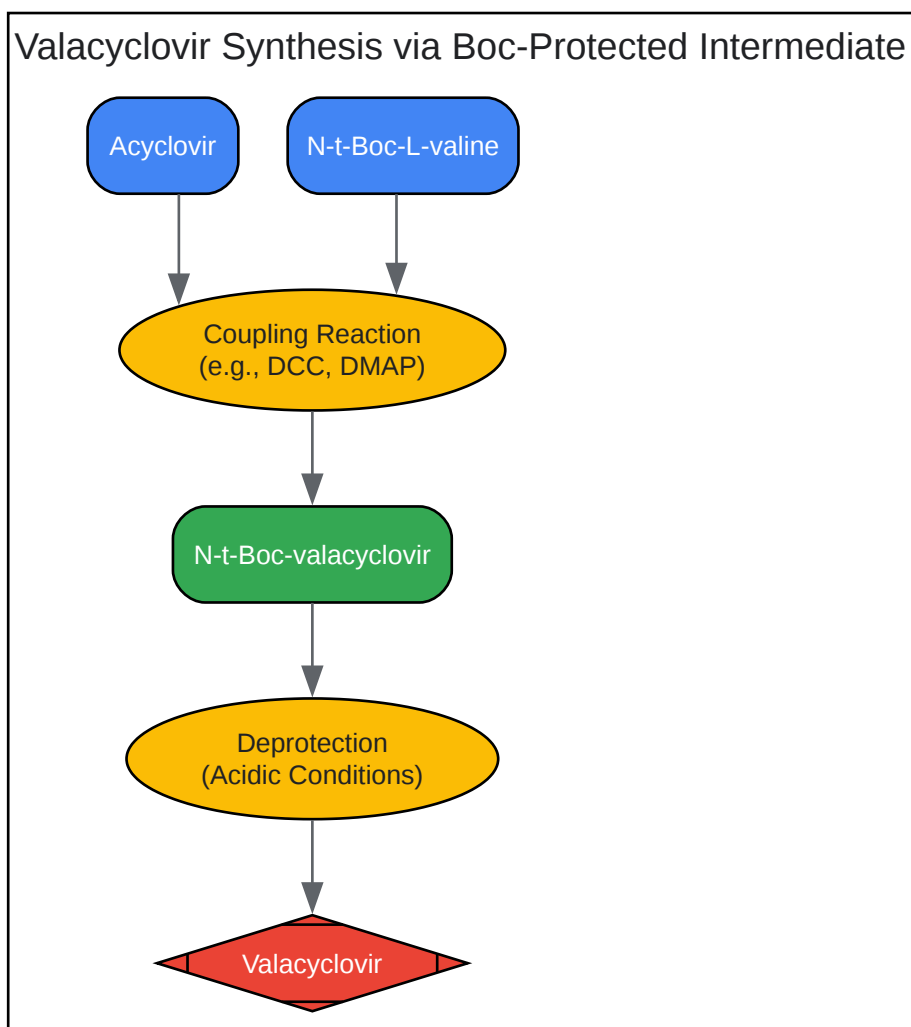
MS confirms the molecular weight and the degree of deuterium incorporation.

- Instrumentation: High-resolution mass spectrometer (e.g., TOF or Orbitrap) with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.

- Identity Confirmation: The observed mass-to-charge ratio (m/z) of the protonated molecule $[M+H]^+$ is matched to the calculated theoretical mass.
- Isotopic Purity: The relative intensities of the molecular ion peaks for the deuterated (d4) and non-deuterated (d0) forms are measured to calculate the percentage of deuterium incorporation.
- LC-MS/MS Transition: For quantitative analysis of the non-deuterated valacyclovir, a common precursor-product ion transition is m/z 325.2 $\rightarrow$ 152.1. For the **N-t-Boc-valacyclovir-d4** internal standard, a corresponding transition would be expected around m/z 329.2 $\rightarrow$ 152.1 after in-source loss of the Boc group and cleavage.[\[1\]](#)

Synthetic and Analytical Workflows

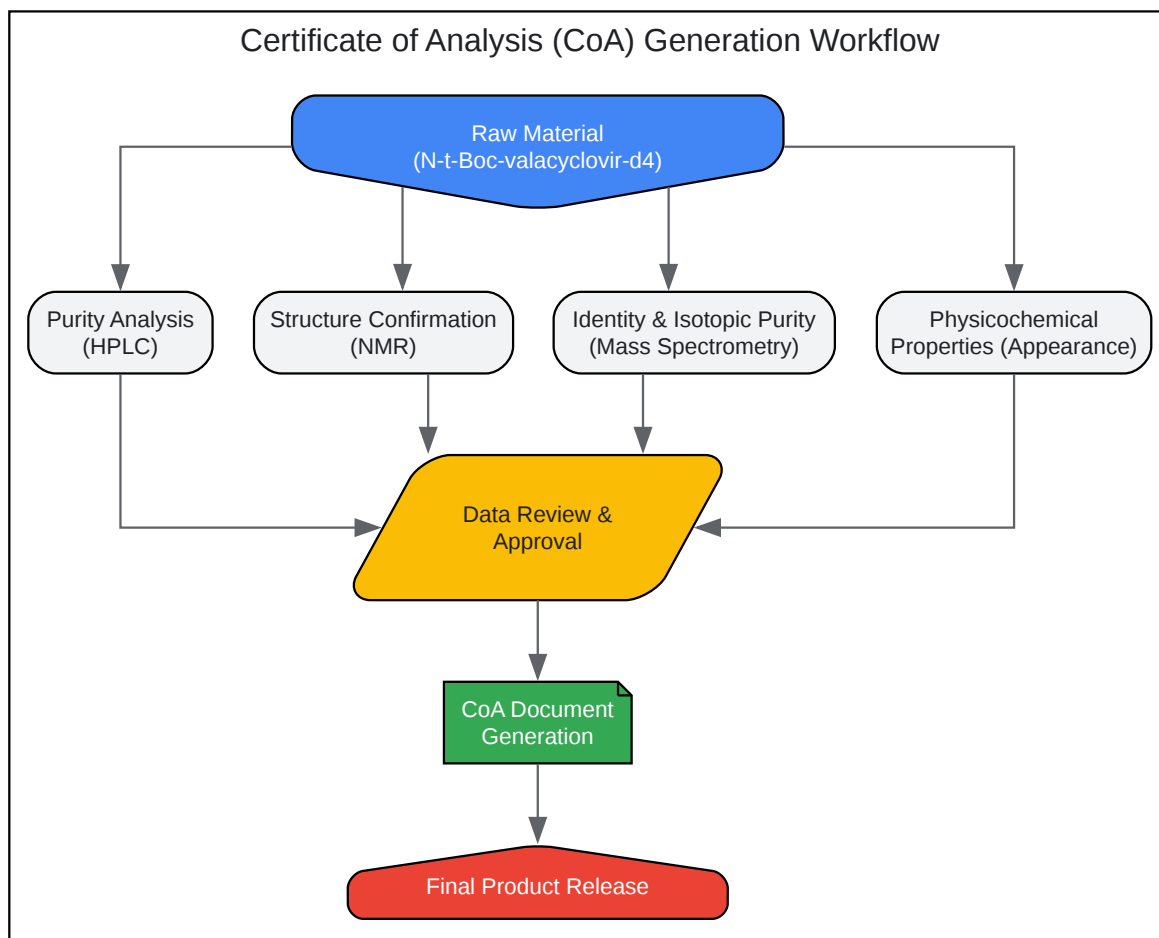
The synthesis of valacyclovir often involves a protected intermediate like N-t-Boc-valacyclovir.
[\[10\]](#)[\[12\]](#) This ensures selective reaction at the desired functional group.



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Caption: General synthesis workflow for valacyclovir.

The quality control and certification of a chemical standard like **N-t-Boc-valacyclovir-d4** involves a rigorous analytical workflow to ensure its identity, purity, and stability.



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Caption: Workflow for generating a Certificate of Analysis.

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